

Application Notes and Protocols: Wittig Reaction Conditions for Cyclopropyl Methyl Ketone

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Compound of Interest

Compound Name: NSC 1940-d4

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This document provides detailed application notes and protocols for the Wittig olefination of cyclopropyl methyl ketone to synthesize 2-cyclopropylpropene. This reaction is a valuable tool for introducing an isopropenyl group while retaining the cyclopropyl moiety, a common structural motif in medicinally relevant compounds. The protocols provided are based on established methods for the methylenation of sterically hindered ketones, offering high yields and straightforward procedures.

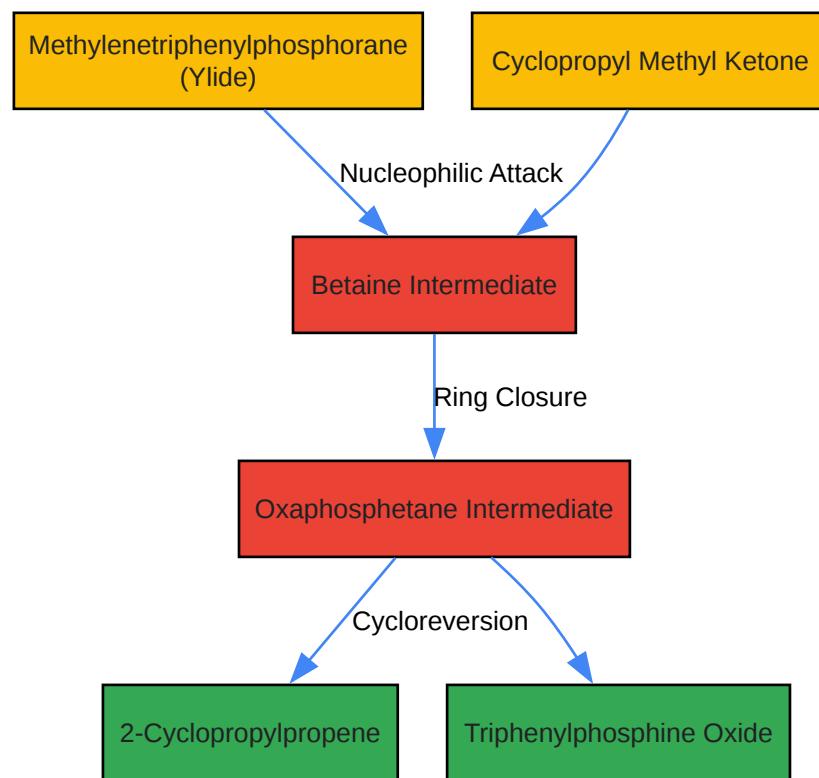
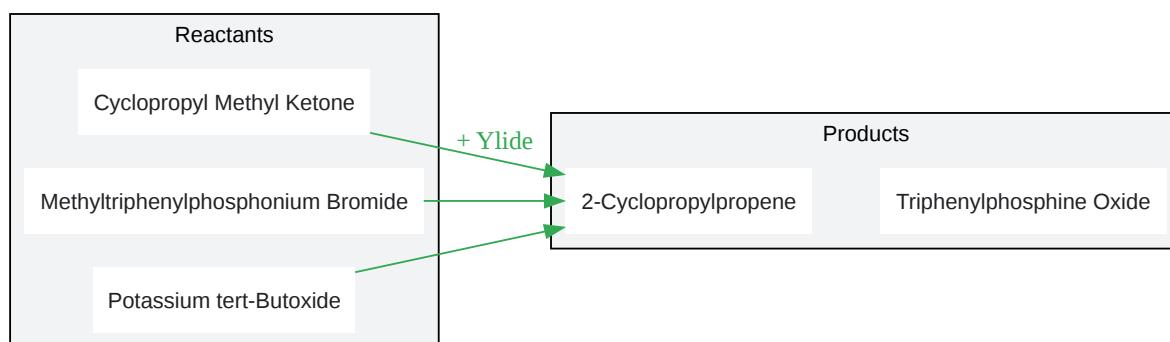
Introduction

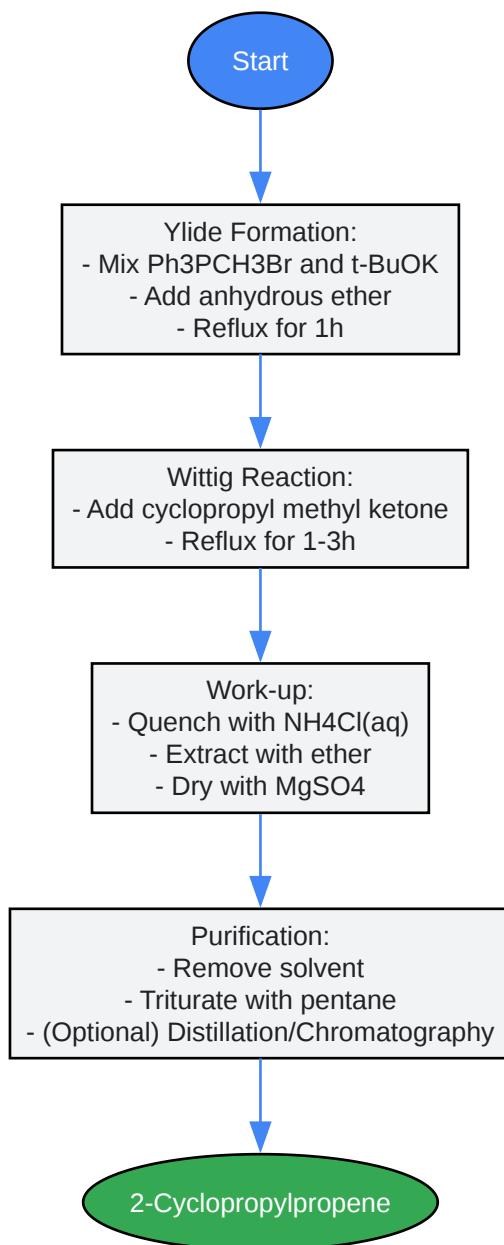
The Wittig reaction is a powerful method for the stereoselective synthesis of alkenes from aldehydes and ketones.^{[1][2][3][4]} For ketones, particularly those with some degree of steric hindrance like cyclopropyl methyl ketone, the choice of base and reaction conditions is crucial for achieving high conversion rates. The use of non-stabilized ylides, such as methylenetriphenylphosphorane, is common for the methylenation of ketones.^{[5][6]} This protocol adapts a high-yield procedure utilizing potassium tert-butoxide as a strong, non-nucleophilic base to facilitate the formation of the phosphorus ylide and subsequent olefination.^{[7][8]}

Reaction Scheme

The overall transformation involves the reaction of cyclopropyl methyl ketone with methylenetriphenylphosphorane, generated in situ from methyltriphenylphosphonium bromide and potassium tert-butoxide, to yield 2-cyclopropylpropene and triphenylphosphine oxide as a byproduct.

Figure 1: Wittig Reaction of Cyclopropyl Methyl Ketone.





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